

Spectroscopic Analysis of 4-Amino-5-methylpyrimidine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Amino-5-methylpyrimidine

CAS No.: 22433-68-7

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An In-depth Guide to the Structural Elucidation of **4-Amino-5-methylpyrimidine** Utilizing NMR, IR, and Mass Spectrometry

Introduction

4-Amino-5-methylpyrimidine is a substituted pyrimidine of significant interest in medicinal chemistry and drug development due to the prevalence of the aminopyrimidine scaffold in a wide array of biologically active molecules. As a Senior Application Scientist, this guide provides an in-depth technical overview of the expected spectroscopic characteristics of **4-Amino-5-methylpyrimidine**. The structural integrity and purity of such compounds are paramount in research and development, making a thorough understanding of their spectroscopic data essential.

This document will delve into the theoretical and practical aspects of Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) as they apply to the structural confirmation of **4-Amino-5-methylpyrimidine**. While exhaustive experimental data for this specific molecule is not readily

available in public databases, this guide will synthesize predicted data based on established principles of spectroscopy and by drawing parallels with closely related, well-characterized pyrimidine derivatives. The methodologies and interpretations presented herein are designed to serve as a robust framework for researchers engaged in the synthesis and characterization of this and similar compounds.

Molecular Structure and Spectroscopic Overview

The structure of **4-Amino-5-methylpyrimidine**, with the molecular formula $C_5H_7N_3$ and a molecular weight of 109.13 g/mol, dictates its spectral features. The molecule comprises a pyrimidine ring substituted with an amino group at the C4 position and a methyl group at the C5 position. This arrangement of a heterocyclic aromatic system and functional groups gives rise to a unique spectroscopic fingerprint.

Expected Spectroscopic Highlights:

- 1H NMR: Signals corresponding to the aromatic protons on the pyrimidine ring, the protons of the amino group, and the protons of the methyl group.
- ^{13}C NMR: Resonances for the carbon atoms of the pyrimidine ring and the methyl group, with distinct chemical shifts influenced by the nitrogen atoms and the amino substituent.
- IR Spectroscopy: Characteristic absorption bands for N-H stretching of the amino group, C-H stretching of the aromatic ring and methyl group, and C=N and C=C stretching vibrations within the pyrimidine ring.
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight of the compound, followed by a fragmentation pattern influenced by the stable pyrimidine core and its substituents.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **4-Amino-5-methylpyrimidine**, both 1H and ^{13}C NMR will provide critical information regarding its molecular framework.

1H NMR Spectroscopy: Probing the Proton Environment

The ^1H NMR spectrum of **4-Amino-5-methylpyrimidine** is expected to exhibit three main signals. The chemical shifts are influenced by the aromaticity of the pyrimidine ring and the electronic effects of the nitrogen atoms and the amino group.

Predicted ^1H NMR Data:

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Notes
H2	~8.0-8.2	Singlet	1H	Deshielded due to adjacent nitrogen atoms.
H6	~7.8-8.0	Singlet	1H	Deshielded by the aromatic ring current.
-NH ₂	~5.0-6.0	Broad Singlet	2H	Chemical shift can vary with solvent and concentration.
-CH ₃	~2.1-2.3	Singlet	3H	Shielded relative to the aromatic protons.

Causality Behind Experimental Choices:

- Solvent Selection:** Deuterated chloroform (CDCl_3) is a common initial choice. However, due to the potential for hydrogen bonding with the amino group, deuterated dimethyl sulfoxide (DMSO-d_6) is often preferred, as it can sharpen the $-\text{NH}_2$ signal and shift it further downfield.
- Reference Standard:** Tetramethylsilane (TMS) is the universally accepted internal standard, with its signal set to 0.00 ppm.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

The proton-decoupled ^{13}C NMR spectrum will provide insights into the carbon framework of the molecule. The chemical shifts are highly dependent on the hybridization and the electronic environment of each carbon atom.

Predicted ^{13}C NMR Data:

Carbon Atom	Predicted Chemical Shift (δ , ppm)	Notes
C2	~155-158	Significantly deshielded by two adjacent nitrogen atoms.
C4	~158-162	Deshielded due to the attached amino group and ring nitrogen.
C5	~115-120	Shielded relative to other ring carbons, attached to the methyl group.
C6	~150-153	Deshielded by the adjacent nitrogen and the aromatic system.
-CH ₃	~12-15	Typical chemical shift for a methyl group on an aromatic ring.

Expert Insights: The chemical shifts of the pyrimidine ring carbons are crucial for confirming the substitution pattern. The significant downfield shifts of C2, C4, and C6 are characteristic of the electron-withdrawing nature of the nitrogen atoms within the aromatic ring.

Experimental Protocol for NMR Data Acquisition

A self-validating protocol for acquiring high-quality NMR spectra is crucial for unambiguous structural confirmation.

Step-by-Step Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of **4-Amino-5-methylpyrimidine** in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in a 5 mm NMR tube.
- Instrument Setup: Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
- ^1H NMR Acquisition:
 - Tune and shim the instrument to optimize magnetic field homogeneity.
 - Acquire a standard one-pulse ^1H spectrum.
 - Integrate the signals to determine the relative number of protons.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum. A sufficient number of scans should be acquired to achieve a good signal-to-noise ratio, especially for quaternary carbons.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).
 - Phase and baseline correct the spectra.
 - Reference the spectra to the residual solvent peak or an internal standard (TMS).

Workflow for NMR Analysis:

Caption: Workflow for NMR-based structural elucidation.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Predicted IR Absorption Bands:

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3400-3200	N-H Stretch	Primary Amine (-NH ₂)
3100-3000	C-H Stretch	Aromatic C-H
2980-2850	C-H Stretch	Methyl (-CH ₃)
1650-1580	C=N and C=C Stretch	Pyrimidine Ring
1620-1550	N-H Bend	Primary Amine (-NH ₂)
1470-1430	C-H Bend	Methyl (-CH ₃)

Interpretation: The presence of a broad absorption band in the 3400-3200 cm⁻¹ region is a strong indicator of the N-H stretching vibrations of the primary amino group. The distinct peaks for aromatic and aliphatic C-H stretching, along with the characteristic ring stretching vibrations, will confirm the presence of the substituted pyrimidine core.

Experimental Protocol for FTIR Data Acquisition

Step-by-Step Methodology:

- **Sample Preparation:** For a solid sample, the KBr pellet method is common. Mix a small amount of **4-Amino-5-methylpyrimidine** with dry potassium bromide (KBr) powder and press it into a thin, transparent pellet. Alternatively, Attenuated Total Reflectance (ATR) can be used with the neat solid.
- **Background Spectrum:** Record a background spectrum of the empty sample compartment (or just the KBr pellet) to subtract atmospheric and instrumental contributions.
- **Sample Spectrum:** Place the sample in the spectrometer and record the IR spectrum.
- **Data Analysis:** Identify and label the significant absorption peaks and correlate them to the corresponding functional groups.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the mass-to-charge ratio (m/z) of ions, allowing for the determination of the molecular weight and

elemental composition of a compound, as well as insights into its structure through fragmentation patterns.

Expected Mass Spectrum Data:

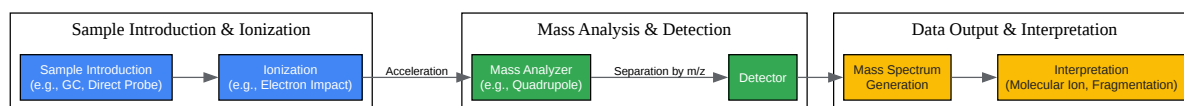
- **Molecular Ion (M^+):** A prominent peak is expected at $m/z = 109$, corresponding to the molecular weight of **4-Amino-5-methylpyrimidine**. The odd molecular weight is consistent with the presence of an odd number of nitrogen atoms (three) according to the nitrogen rule.
- **Key Fragmentation Pathways:** The fragmentation of pyrimidine derivatives is often initiated by the loss of substituents or cleavage of the ring.

Predicted Fragmentation Pattern:

m/z	Possible Fragment	Notes
109	$[C_5H_7N_3]^+$	Molecular Ion
94	$[M - NH]^+$	Loss of an amino radical
82	$[M - HCN]^+$	Loss of hydrogen cyanide from the ring
67	$[C_4H_5N]^+$	Further fragmentation of the ring

Expert Insights: The stability of the pyrimidine ring often results in it being a major fragment in the mass spectrum. The initial loss of small, stable neutral molecules like HCN is a common fragmentation pathway for nitrogen-containing heterocyclic compounds.

Workflow for Mass Spectrometry Analysis:



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Caption: Generalized workflow for mass spectrometry analysis.

Experimental Protocol for Mass Spectrometry Data Acquisition

Step-by-Step Methodology:

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for a solid or through a gas chromatograph (GC-MS) for a volatile compound.
- **Ionization:** Utilize Electron Impact (EI) ionization at a standard energy of 70 eV to induce fragmentation and create positive ions.
- **Mass Analysis:** Separate the ions based on their mass-to-charge ratio using a mass analyzer, such as a quadrupole.
- **Detection:** Detect the ions to generate a mass spectrum.
- **Data Interpretation:** Analyze the mass spectrum to identify the molecular ion peak and propose structures for the major fragment ions.

Conclusion

The comprehensive spectroscopic analysis of **4-Amino-5-methylpyrimidine** through NMR, IR, and MS provides a self-validating system for its structural confirmation and purity assessment. The predicted data and methodologies outlined in this guide offer a robust framework for researchers. By understanding the principles behind each technique and the expected spectral features, scientists can confidently characterize this and other novel pyrimidine derivatives, ensuring the integrity of their research and advancing the development of new therapeutic agents.

References

- Due to the lack of publicly available experimental spectra for **4-Amino-5-methylpyrimidine**, this guide has been constructed based on fundamental principles of organic spectroscopy

and data from analogous structures. Authoritative sources for general spectroscopic principles are widely available in standard organic chemistry and spectroscopy textbooks.

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